

An In-depth Technical Guide to Fluopicolide: Chemical Structure, Properties, and Fungicidal Activity

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Fluopicolide*

Cat. No.: *B166169*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Fluopicolide is a novel fungicide belonging to the acylpicolide chemical class, demonstrating high efficacy against a broad spectrum of oomycete pathogens. Its unique mode of action, involving the disruption of spectrin-like proteins and inhibition of V-ATPase, makes it a valuable tool in disease management strategies, particularly against pathogens resistant to other fungicide classes. This technical guide provides a comprehensive overview of **fluopicolide**, detailing its chemical structure, physicochemical properties, fungicidal activity, and experimental protocols for its synthesis, analysis, and efficacy evaluation.

Chemical Structure and Properties

Fluopicolide, with the IUPAC name 2,6-dichloro-N-[[3-chloro-5-(trifluoromethyl)pyridin-2-yl]methyl]benzamide, possesses a distinct molecular architecture responsible for its biological activity.^{[1][2]}

Chemical Structure:

The image you are requesting does not exist or is no longer available.

imgur.com

Table 1: Chemical and Physical Properties of **Fluopicolide**

Property	Value	Reference(s)
IUPAC Name	2,6-dichloro-N-{[3-chloro-5-(trifluoromethyl)pyridin-2-yl]methyl}benzamide	[1][2]
CAS Number	239110-15-7	[1]
Molecular Formula	C ₁₄ H ₈ Cl ₃ F ₃ N ₂ O	
Molecular Weight	383.58 g/mol	
Appearance	Beige solid/Fine crystalline beige powder	
Odor	No particular odor	
Melting Point	149-150 °C	
Boiling Point	Decomposes at ~320 °C	
Density	1.65 g/cm ³	
Vapor Pressure	6.0 x 10 ⁻⁹ mm Hg at 25 °C	
Water Solubility	2.80 mg/L at 20 °C (pH 7)	
logP (Kow)	3.26 (pH 7.8, 22 °C)	
pKa	No evidence of ionization in the pH range of 1.9 to 9.8	

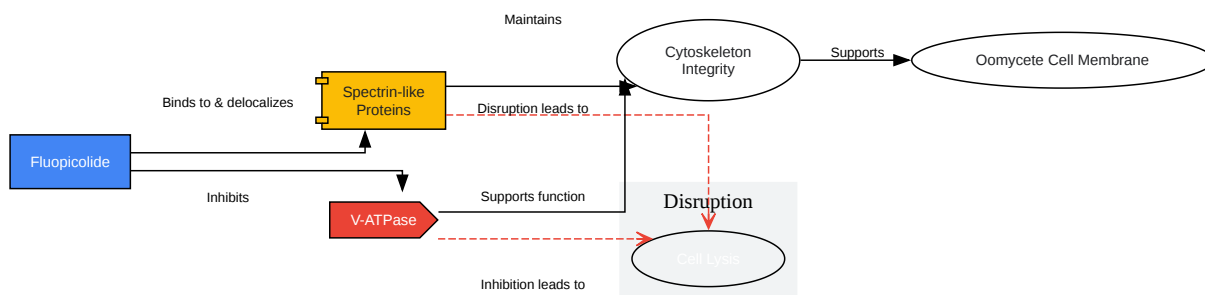
Table 2: Solubility of **Fluopicolide** in Organic Solvents at 20 °C

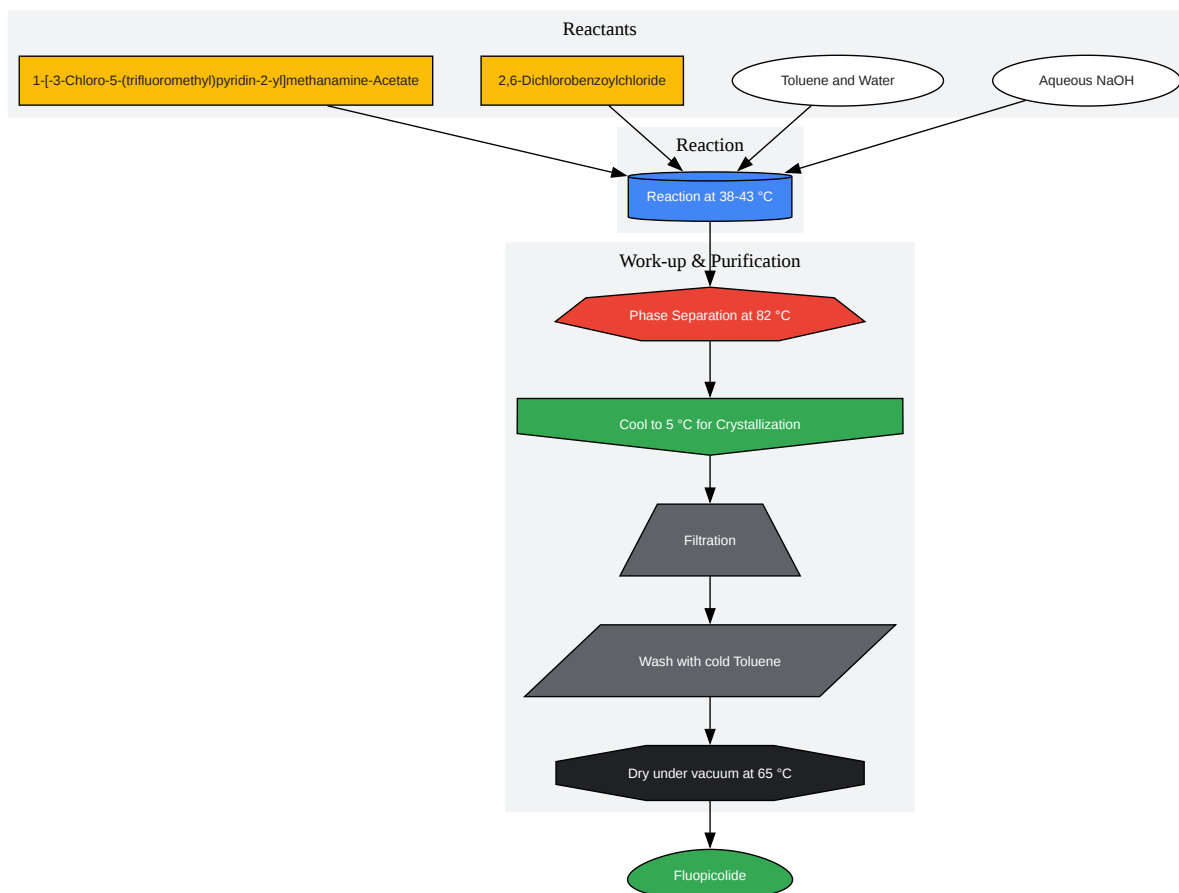
Solvent	Solubility (g/L)
Acetone	74.7
Dichloromethane	126
Dimethyl sulfoxide	183
Ethyl acetate	37.7
Ethanol	19.2
n-Hexane	0.20
Toluene	20.5

Fungicidal Properties

Mode of Action

Fluopicolide exhibits a novel mode of action, distinguishing it from other oomycete fungicides. It primarily targets the cytoskeleton of the pathogen by affecting spectrin-like proteins. This interaction leads to the delocalization of these proteins from the cell membrane, disrupting cell structure and integrity, which ultimately results in cell lysis. More recent studies have also identified the vacuolar H⁺-ATPase (V-ATPase) as a specific target of **fluopicolide** in oomycetes. The inhibition of V-ATPase disrupts proton transport and pH homeostasis, further contributing to the fungicidal effect. This dual-site action contributes to its high efficacy and low risk of cross-resistance with other fungicide classes.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CN107814759A - The preparation method of fluopicolide - Google Patents [patents.google.com]
- 2. fao.org [fao.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to Fluopicolide: Chemical Structure, Properties, and Fungicidal Activity]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b166169#fluopicolide-chemical-structure-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

